

An In-Depth Technical Guide to o-Tolylboronic Acid Pinacol Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-(o-tolyl)-1,3,2-dioxaborolane

Cat. No.: B069284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of o-tolylboronic acid pinacol ester, a key reagent in modern synthetic chemistry.

Compound Identification and Structure

o-Tolylboronic acid pinacol ester, systematically named 4,4,5,5-tetramethyl-2-(2-methylphenyl)-1,3,2-dioxaborolane, is an organoboron compound widely utilized in organic synthesis, particularly in carbon-carbon bond-forming reactions.^[1]

Molecular Structure:

Figure 1: 2D Chemical Structure of o-Tolylboronic Acid Pinacol Ester.

Physicochemical and Spectroscopic Properties

The physical and chemical properties of o-tolylboronic acid pinacol ester are summarized below. This data is essential for its handling, storage, and use in chemical reactions.

Property	Value	Reference(s)
IUPAC Name	4,4,5,5-tetramethyl-2-(2-methylphenyl)-1,3,2-dioxaborolane	[1]
Synonyms	2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)toluene	
CAS Number	195062-59-0	[1]
Molecular Formula	C ₁₃ H ₁₉ BO ₂	[1]
Molecular Weight	218.10 g/mol	[1]
Physical Form	Liquid	N/A
Melting Point	18 °C	N/A
Boiling Point	303.1 °C at 760 mmHg	N/A

Table 1: Key Physicochemical Properties.

Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is a primary method for the structural confirmation of o-tolylboronic acid pinacol ester. While a publicly citable, peer-reviewed spectrum was not available at the time of this guide's compilation, the expected chemical shifts in CDCl₃ can be predicted based on analogous structures.

Nucleus	Predicted Chemical Shift (δ) ppm	Assignment	Multiplicity
^1H NMR	~7.7 (1H)	Aromatic H (ortho to Boron)	d
	~7.3-7.1 (3H)	Aromatic H	m
	~2.5 (3H)	Tolyl $-\text{CH}_3$	s
	~1.3 (12H)	Pinacol $-\text{CH}_3$	s
^{13}C NMR	~145	Aromatic C (ipso to $-\text{CH}_3$)	s
	~136	Aromatic C-H	s
	~130	Aromatic C-H	s
	~125	Aromatic C-H	s
	~84	Pinacol C-O	s
	~25	Pinacol $-\text{CH}_3$	s
	~22	Tolyl $-\text{CH}_3$	s

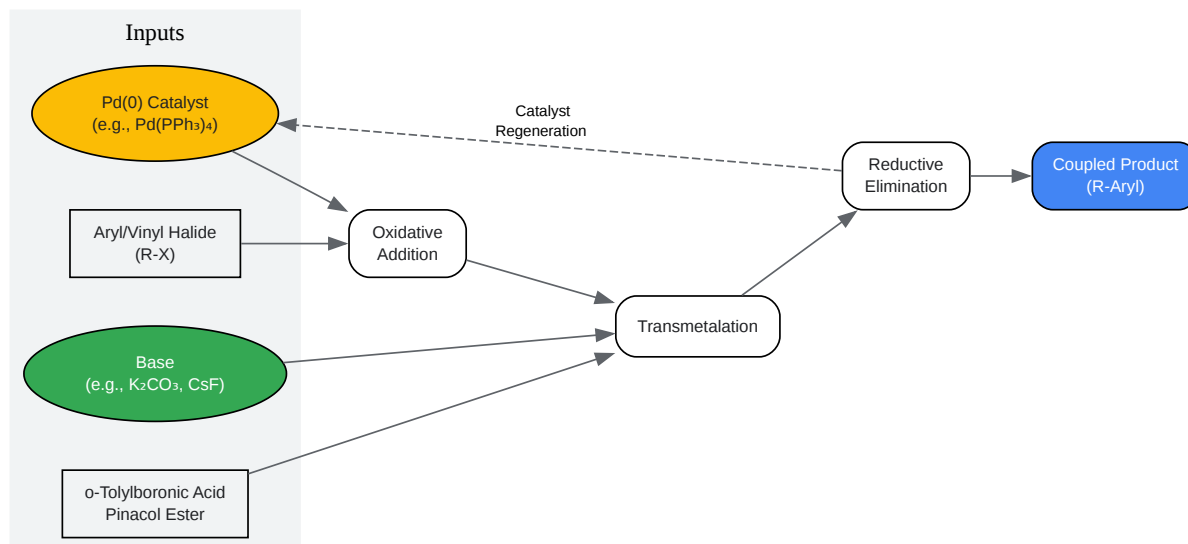
Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts in CDCl_3 . Note: The carbon atom attached to boron is often difficult to observe due to quadrupolar relaxation and is not listed.

Reactivity and Applications

The primary application of o-tolylboronic acid pinacol ester is as a coupling partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. The pinacol ester group offers enhanced stability and handling properties compared to the free boronic acid, preventing premature decomposition and protodeboronation. This stability makes it a valuable building block in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and advanced materials.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is a versatile method for forming carbon-carbon bonds between an organoboron species and an organic halide or triflate, catalyzed by a palladium(0) complex.



[Click to download full resolution via product page](#)

Figure 2: Generalized Workflow for a Suzuki-Miyaura Cross-Coupling Reaction.

This reaction is fundamental in drug discovery for constructing biaryl scaffolds, which are common motifs in many therapeutic agents.

Experimental Protocols

The following sections provide detailed, adaptable methodologies for the synthesis of o-tolylboronic acid pinacol ester and its subsequent use in a typical cross-coupling reaction.

Synthesis of o-Tolylboronic Acid Pinacol Ester via Esterification

This protocol is adapted from a general and robust procedure for the synthesis of boronic acid pinacol esters from their corresponding boronic acids.

Reaction Scheme:



Materials and Equipment:

- o-Tolylboronic acid
- Pinacol (2,3-Dimethyl-2,3-butanediol)
- Anhydrous magnesium sulfate (MgSO_4)
- Diethyl ether (anhydrous)
- Pentane
- Round-bottom flask with a magnetic stirrer bar
- Argon or Nitrogen inert atmosphere setup
- Filtration apparatus
- Rotary evaporator

Procedure:

- To an oven-dried round-bottom flask under an argon atmosphere, add o-tolylboronic acid (1.0 equiv), pinacol (1.0 equiv), and anhydrous magnesium sulfate (1.5 equiv).
- Add anhydrous diethyl ether to the flask to create a stirrable suspension (approx. 10-15 mL per gram of boronic acid).
- Stir the suspension vigorously at room temperature for 24 hours under an inert atmosphere. The reaction progress can be monitored by TLC or GC-MS.

- Upon completion, filter the solid magnesium sulfate and any unreacted starting material. Wash the solid cake with additional diethyl ether.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- For purification, dissolve the crude material in pentane and wash with water (3 x volume of pentane). This step removes any remaining pinacol.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to afford the pure o-tolylboronic acid pinacol ester as a liquid.

General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol describes a general procedure for the coupling of o-tolylboronic acid pinacol ester with an aryl bromide. Conditions such as catalyst, ligand, base, and solvent may require optimization for specific substrates.

Reaction Scheme:



Materials and Equipment:

- Aryl bromide (1.0 equiv)
- o-Tolylboronic acid pinacol ester (1.2-1.5 equiv)
- Palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 , K_3PO_4 , 2-3 equiv)
- Solvent (e.g., Toluene, Dioxane, DMF, often with 10-20% water)
- Schlenk flask or reaction vial
- Inert atmosphere setup (Argon or Nitrogen)
- Heating and stirring module

- Standard workup and purification supplies (e.g., separatory funnel, silica gel for chromatography)

Procedure:

- To a Schlenk flask, add the aryl bromide (1.0 equiv), o-tolylboronic acid pinacol ester (1.2 equiv), palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.03 equiv), and base (e.g., K_2CO_3 , 2.0 equiv).
- Evacuate the flask and backfill with an inert gas (e.g., argon). Repeat this cycle three times.
- Add the degassed solvent system (e.g., a 4:1 mixture of toluene and water) via syringe.
- Heat the reaction mixture with vigorous stirring to 80-100 °C. Monitor the reaction by TLC or LC-MS until the starting aryl bromide is consumed.
- Cool the reaction to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to isolate the desired biaryl product.

Safety Information

o-Tolylboronic acid pinacol ester should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Table 3: GHS Hazard Information.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Tolylboronic acid pinacol ester | C₁₃H₁₉BO₂ | CID 10704008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to o-Tolylboronic Acid Pinacol Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069284#o-tolylboronic-acid-pinacol-ester-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com